

# The Impact of Pyrazinib on Mitochondrial Dynamics and Cellular Metabolism: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pyrazinib*

Cat. No.: *B610352*

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## Abstract

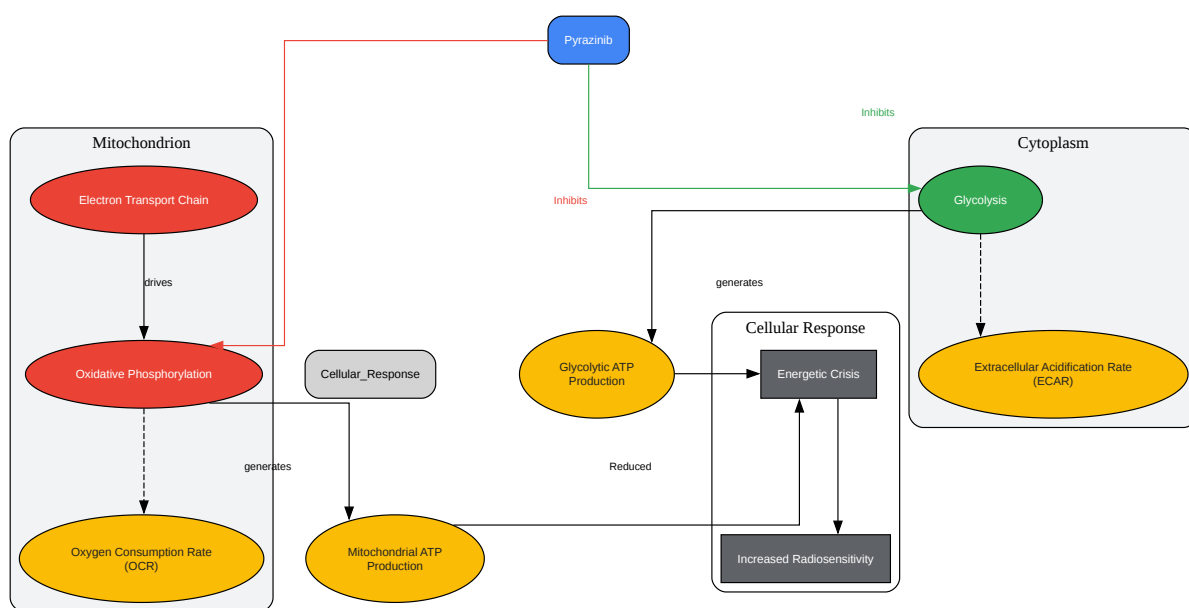
**Pyrazinib** ((E)-2-(2-Pyrazin-2-yl-vinyl)-phenol), a novel small molecule pyrazine compound, has emerged as a promising anti-cancer agent, particularly in the context of enhancing radiosensitivity in oesophageal adenocarcinoma (OAC).[1][2] Its mechanism of action is rooted in the disruption of fundamental cellular metabolic processes, specifically targeting mitochondrial function and glycolysis. This technical guide provides an in-depth analysis of the current understanding of **Pyrazinib**'s effects on mitochondrial respiration and overall cellular metabolism, supported by quantitative data, detailed experimental protocols, and visual representations of the associated biological pathways and workflows.

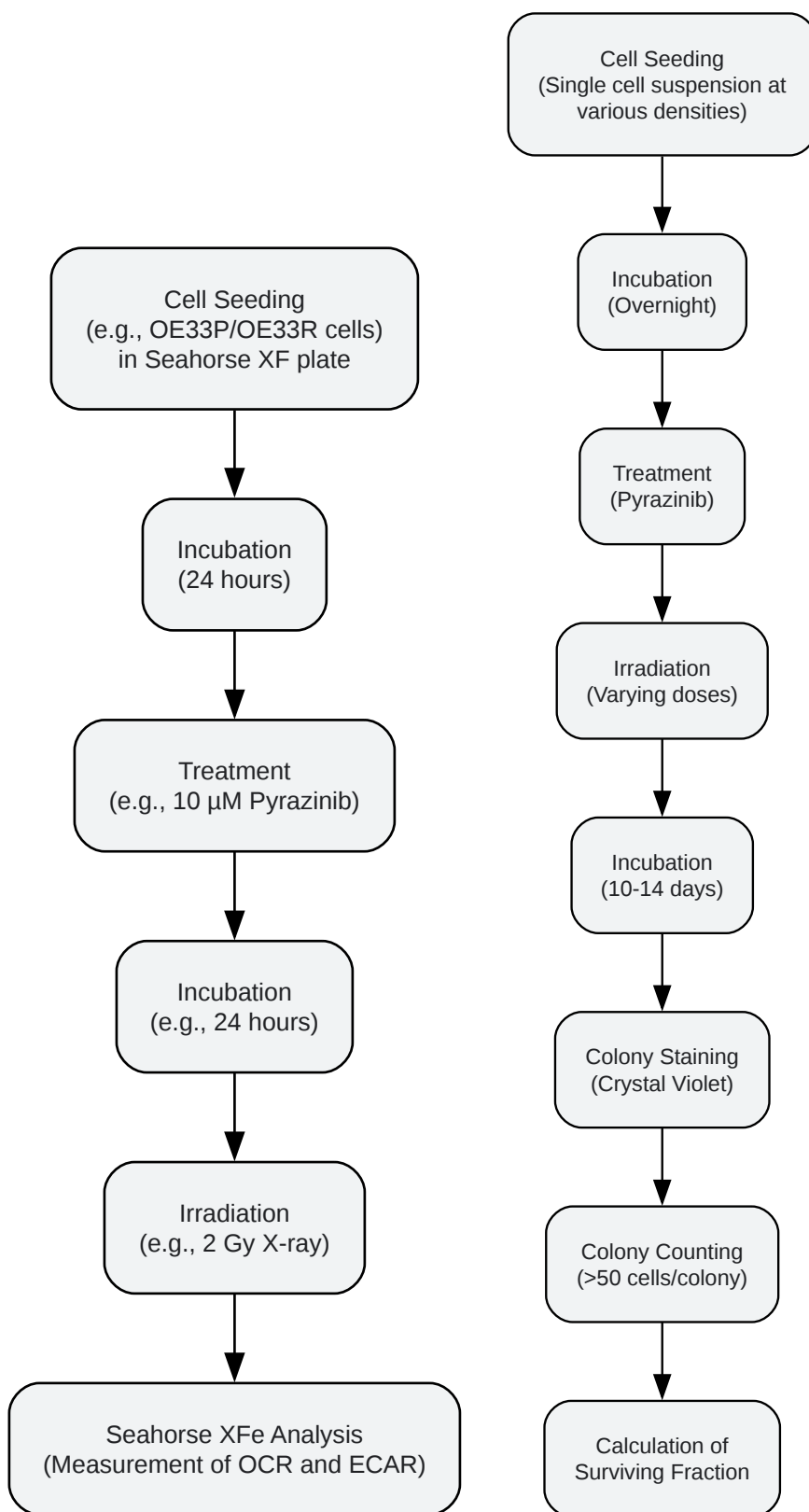
## Core Mechanism of Action: Dual Inhibition of Oxidative Phosphorylation and Glycolysis

**Pyrazinib** exerts its anti-neoplastic effects through the simultaneous inhibition of the two primary energy-producing pathways in cancer cells: oxidative phosphorylation (OXPHOS) within the mitochondria and glycolysis in the cytoplasm.[1][2] This dual inhibition is particularly effective in the context of radioresistant cancers, which often exhibit heightened metabolic plasticity. By crippling the cell's ability to generate ATP through either pathway, **Pyrazinib** induces a state of energetic crisis, leading to increased susceptibility to radiation therapy.[3][4]

## Signaling Pathway of Pyrazinib's Metabolic Inhibition

The following diagram illustrates the proposed signaling pathway through which **Pyrazinib** impacts cellular metabolism.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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